

3-Hydroxy-4-methoxybenzonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxybenzonitrile

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Chemical Identity and Structure

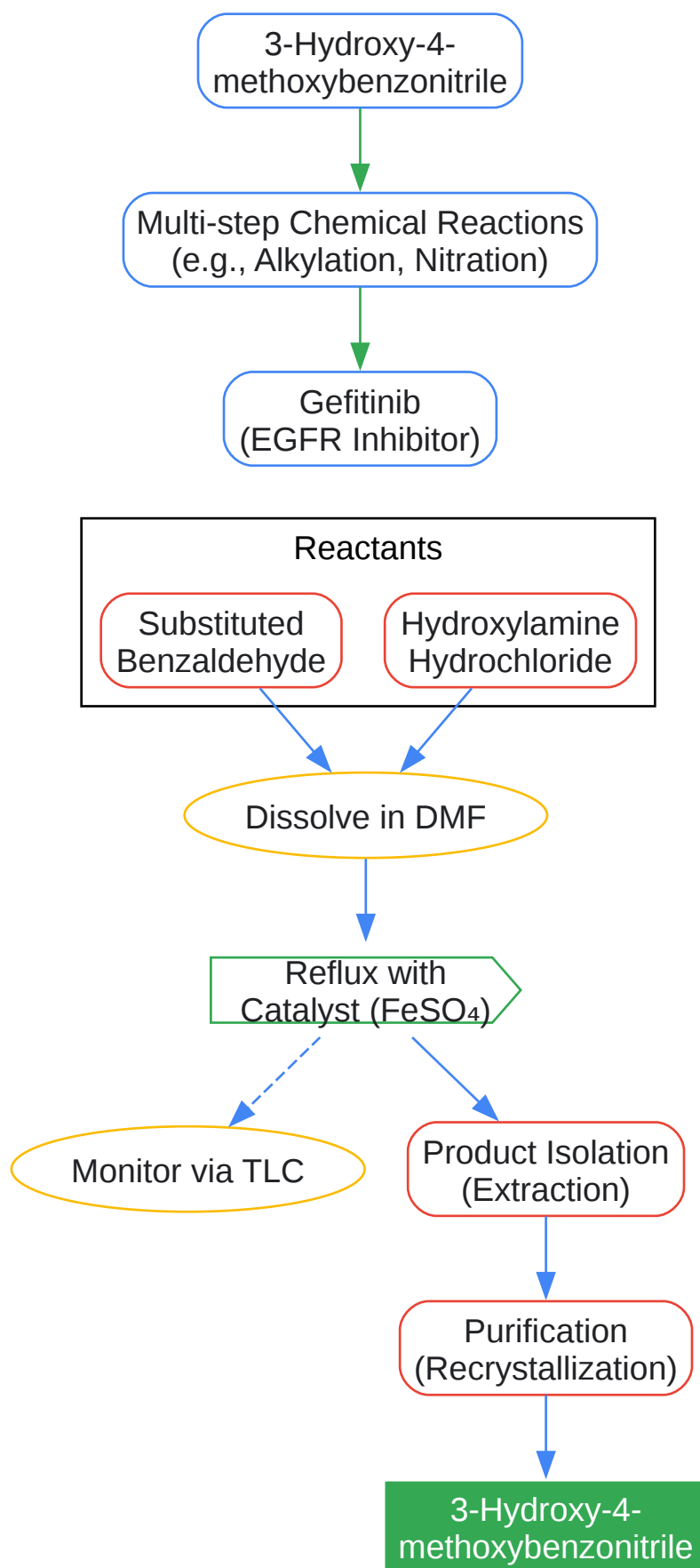
3-Hydroxy-4-methoxybenzonitrile is an organic compound featuring a benzene ring substituted with a cyano ($-C\equiv N$) group, a hydroxyl ($-OH$) group, and a methoxy ($-OCH_3$) group. Its chemical structure and key identifiers are detailed below.

IUPAC Name: **3-Hydroxy-4-methoxybenzonitrile**^[1]

Synonyms: 2-Methoxy-5-cyanophenol, Isovanillin carbonitrile, 5-Cyano-2-methoxyphenol^[2]

Chemical Structure:

The structure consists of a central benzene ring. The nitrile group defines the first carbon position. A hydroxyl group is attached at the third position, and a methoxy group is at the fourth position.



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References

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- 2. innospk.com [innospk.com]
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